

# RO-76 in High-Throughput Screening: A Review of Publicly Available Information

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: RO-76

Cat. No.: B15616240

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Initial searches for a specific molecule designated "**RO-76**" for use in high-throughput screening (HTS) assays did not yield a singular, identifiable compound used in drug discovery. The search results pointed to several different substances with similar names, none of which are primarily characterized as HTS tools for broader research applications.

Publicly available information predominantly associates "**RO-76**" or similar designations with other molecules such as the cosmetic colorant "Basic Red 76", the antioxidant "Irganox 1076" (also referred to as I-76), a protein known as "RLIP76," and a Positron Emission Tomography (PET) tracer "[<sup>18</sup>F]RO-948".

Due to the lack of a specific, identifiable compound "**RO-76**" used in high-throughput screening for drug discovery, it is not possible to provide detailed application notes, experimental protocols, or associated signaling pathways as requested. The development of such detailed documentation is contingent on the known biological activity, mechanism of action, and established experimental history of a specific chemical entity.

For the benefit of researchers, scientists, and drug development professionals, it is crucial to specify the exact chemical structure or biological target of the "**RO-76**" of interest to obtain relevant and actionable information for HTS assay development. Without this clarification, any attempt to create the requested application notes would be speculative and not based on factual, verifiable data.

- To cite this document: BenchChem. [RO-76 in High-Throughput Screening: A Review of Publicly Available Information]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15616240#ro-76-in-high-throughput-screening-assays>]

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)